

Navigating the Biological Landscape of Azaspiro[3.4]octane Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	<i>Tert-butyl 1-oxa-6-azaspiro[3.4]octane-6-carboxylate</i>
CAS No.:	1264635-65-5
Cat. No.:	B572492

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A Note on Data Availability: Comprehensive biological evaluation data for "**Tert-butyl 1-oxa-6-azaspiro[3.4]octane-6-carboxylate**" and its direct derivatives are not readily available in the public domain. This guide, therefore, presents a comparative analysis of closely related and well-researched spiropiperidine derivatives, which share a similar spirocyclic core and are of significant interest in medicinal chemistry. The experimental data and protocols provided herein are based on studies of these alternative compounds and serve as a valuable reference for researchers exploring the biological potential of novel azaspirocyclic scaffolds.

This guide offers an objective comparison of the anti-cancer performance of various spiropiperidine derivatives, supported by experimental data from published studies. It is intended for researchers, scientists, and drug development professionals.

Comparative Biological Activity of Spiropiperidine Derivatives

The following tables summarize the in vitro cytotoxic activity of selected spiro piperidine derivatives against various human cancer cell lines. The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Table 1: Cytotoxic Activity of Spiro[chroman-2,4'-piperidin]-4-one Derivatives[1]

Compound	Cancer Cell Line	IC50 (µM)
Compound 15	MCF-7 (Breast Carcinoma)	18.77
A2780 (Ovarian Cancer)		47.05
HT-29 (Colorectal Adenocarcinoma)		35.14
Compound 16	MCF-7 (Breast Carcinoma)	0.31
A2780 (Ovarian Cancer)		5.62
HT-29 (Colorectal Adenocarcinoma)		2.48

Table 2: Cytotoxic Activity of Spiro-pyrrolopyridazine (SPP) Derivatives[2]

Compound	Cancer Cell Line	IC50 (µM)	Non-tumorigenic Cell Line (HEK-293) IC50 (µM)	Selectivity Index (SI)
SPP3	MCF-7 (Breast)	5.4	7.5	1.39
H69AR (Lung)		5.7	7.5	1.32
PC-3 (Prostate)		6.8	7.5	1.10
SPP10	MCF-7 (Breast)	2.31	26.8	11.60
H69AR (Lung)		3.16	26.8	8.48
PC-3 (Prostate)		4.2	26.8	6.38

Table 3: Antileishmanial Activity of Spiro-piperidine Derivatives[3]

Compound	Leishmania major (Amastigote) IC50 (μM)
8a	0.89
9a	0.50
Miltefosine (Standard)	8.08

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Cell Viability Assay (MTT Assay)

This protocol is used to assess the cytotoxic effects of the compounds on cancer cells.[4][5][6][7]

Materials:

- Cancer cell lines (e.g., MCF-7, A549, HeLa)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test compounds (dissolved in DMSO)
- 96-well flat-bottom sterile microplates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5×10^3 to 1×10^4 cells/well in 100 μL of complete culture medium and incubate for 24 hours at 37°C in a 5% CO_2 incubator.
- **Compound Treatment:** Prepare serial dilutions of the test compounds in the culture medium. Replace the existing medium with 100 μL of the medium containing the compounds at various concentrations. Include a vehicle control (DMSO) and a blank (medium only).
- **Incubation:** Incubate the plates for 48 to 72 hours.
- **MTT Addition:** Add 10 μL of MTT reagent to each well and incubate for 2-4 hours at 37°C .
- **Formazan Solubilization:** Carefully remove the medium and add 100 μL of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} values.

Western Blot Analysis for Apoptosis Markers

This protocol is used to investigate the mechanism of cell death induced by the compounds.[8]
[9][10][11][12]

Materials:

- Treated and untreated cancer cells
- RIPA lysis buffer with protease and phosphatase inhibitors
- Bradford or BCA protein assay kit
- Laemmli sample buffer
- SDS-polyacrylamide gels
- PVDF or nitrocellulose membranes

- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-Bcl-2, anti-Bax, anti-cleaved caspase-3, anti-PARP, anti- β -actin)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) detection reagent
- Imaging system

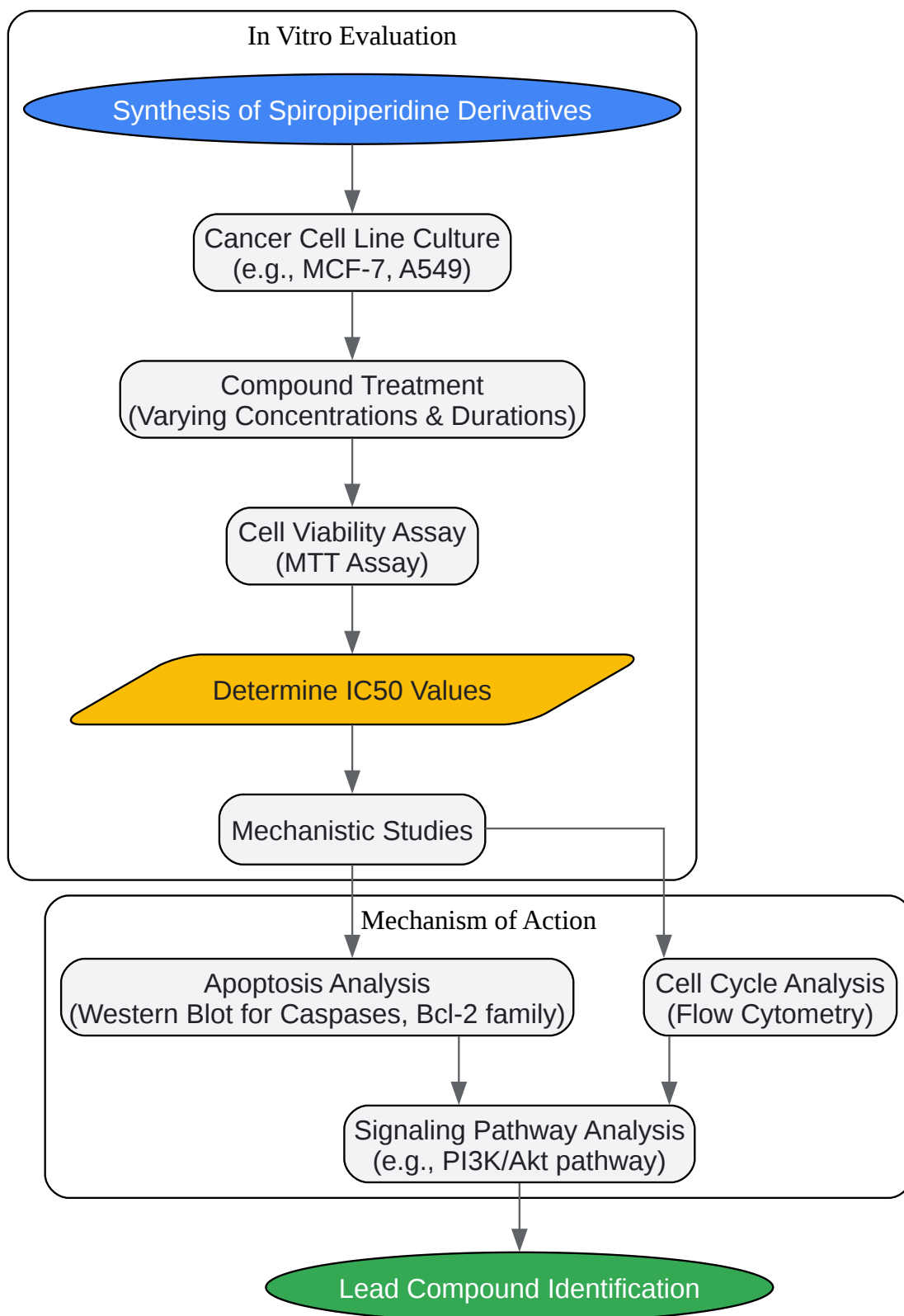
Procedure:

- Protein Extraction: Lyse the cells in RIPA buffer, quantify the protein concentration using a protein assay kit.
- Sample Preparation: Mix equal amounts of protein (20-40 μ g) with Laemmli sample buffer and heat at 95°C for 5 minutes.
- SDS-PAGE: Separate the proteins on an SDS-polyacrylamide gel.
- Protein Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Blocking: Block the membrane with blocking buffer for 1 hour at room temperature.
- Antibody Incubation: Incubate the membrane with primary antibodies overnight at 4°C, followed by incubation with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detection: Detect the protein bands using an ECL reagent and an imaging system.
- Analysis: Quantify the band intensities and normalize to a loading control like β -actin.

Visualizations

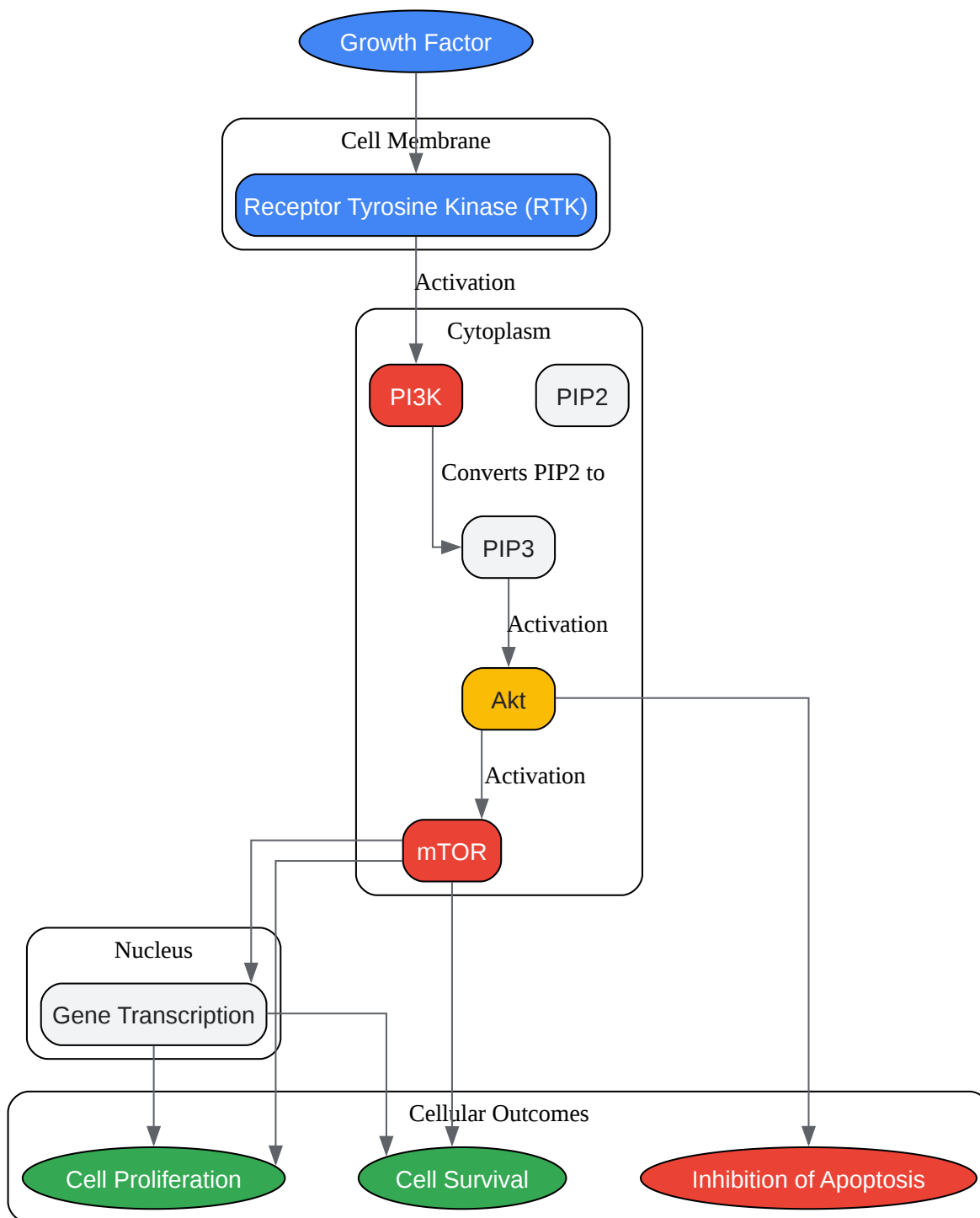
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams, created using the DOT language, illustrate a typical experimental workflow for evaluating anticancer compounds and a key signaling pathway often implicated in cancer progression.



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Caption: Experimental workflow for the biological evaluation of novel anticancer compounds.



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Caption: The PI3K/Akt signaling pathway, a key regulator of cell survival and proliferation.

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